Beyond ABHD5: A Technical Guide to the Cellular Targets of SR-4995

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Compound of Interest

Compound Name:	*SR-4995*
Cat. No.:	*B1256982*

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This technical guide provides an in-depth analysis of the cellular targets of **SR-4995**, a potent and selective ligand of the α/β-hydrolase domain-containing protein 5 (ABHD5). While primarily known for its role in activating lipolysis through ABHD5, this document explores its broader cellular interactions, presenting quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways.

SR-4995 acts as a molecular wedge, disrupting the inhibitory interaction between ABHD5 and perilipin proteins (PLIN1 and PLIN5) on the surface of lipid droplets.[1][2][3][4][5] This dissociation liberates ABHD5 to bind and activate adipose triglyceride lipase (ATGL), the rate-limiting enzyme in triacylglycerol hydrolysis.[1][2] A key feature of **SR-4995** is its ability to induce lipolysis independently of the canonical β-adrenergic/PKA signaling pathway, which normally triggers this process through the phosphorylation of perilipins.[1][6]

Quantitative Analysis of SR-4995 Cellular Targets

While **SR-4995** exhibits high selectivity for ABHD5, proteomic studies have identified potential off-target interactions, particularly at higher concentrations. The following tables summarize the key quantitative data regarding the on- and off-target engagement of **SR-4995**.

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On-Target Activity	Value	Assay Conditions	Reference
IC50 (ABHD5-PLIN1 Interaction)	200 nM	Prevention of ABHD5 binding to PLIN1	[3][7]
EC50 (Lipolysis Stimulation)	4 - 7 µM	Stimulation of lipolysis in brown adipocytes	[8]

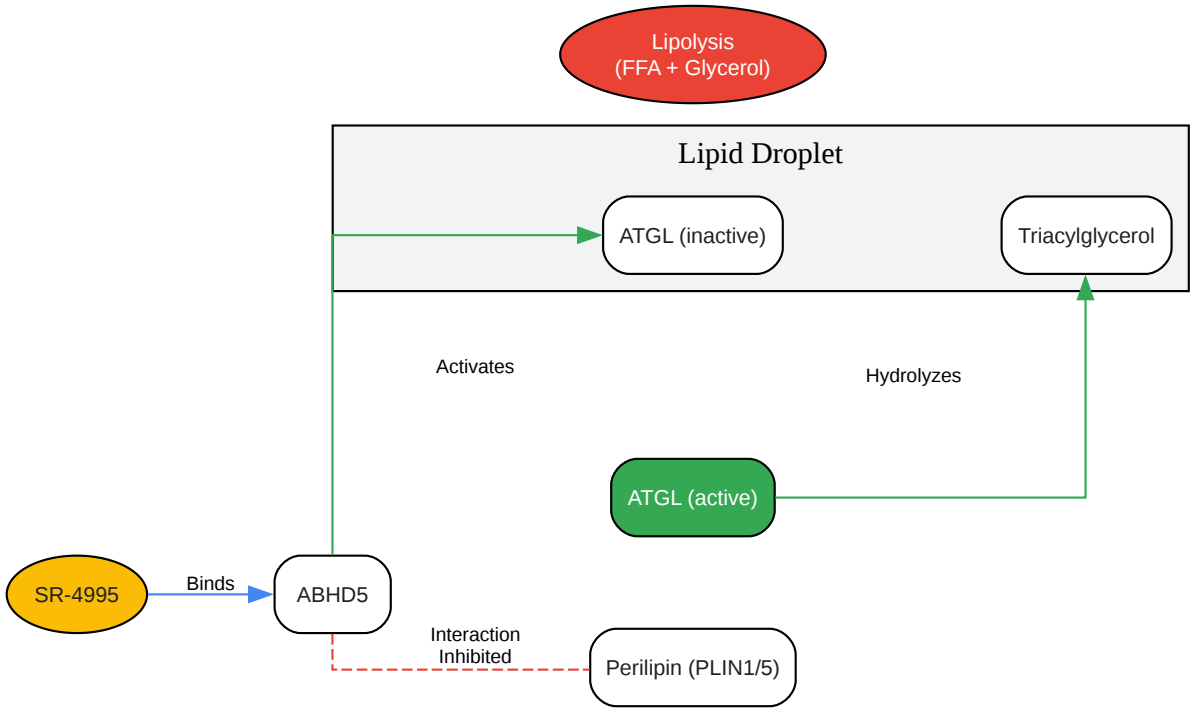
Off-Target Engagement (25 µM SR-4995)	SILAC Ratio (Treated/Untreated)	Probe	Cell Line	Reference
ABHD5 (On-Target)	>10	A-DA & AEA-DA	HEK293T	[9]
EPHX2 (Off-Target)	~3-4	A-DA	HEK293T	[9]
Other potential off-targets	<3	A-DA or AEA-DA	HEK293T	[9]

Note: At a concentration of 5 µM, few to no off-target proteins were observed for **SR-4995**.[9] The SILAC (Stable Isotope Labeling by Amino acids in Cell culture) ratios represent the degree of engagement, with higher ratios indicating stronger interaction.

Signaling Pathway of SR-4995 Action

The primary mechanism of **SR-4995** involves the allosteric modulation of the ABHD5-PLIN interaction. The following diagram illustrates this pathway.

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Caption: **SR-4995** signaling pathway for lipolysis activation.

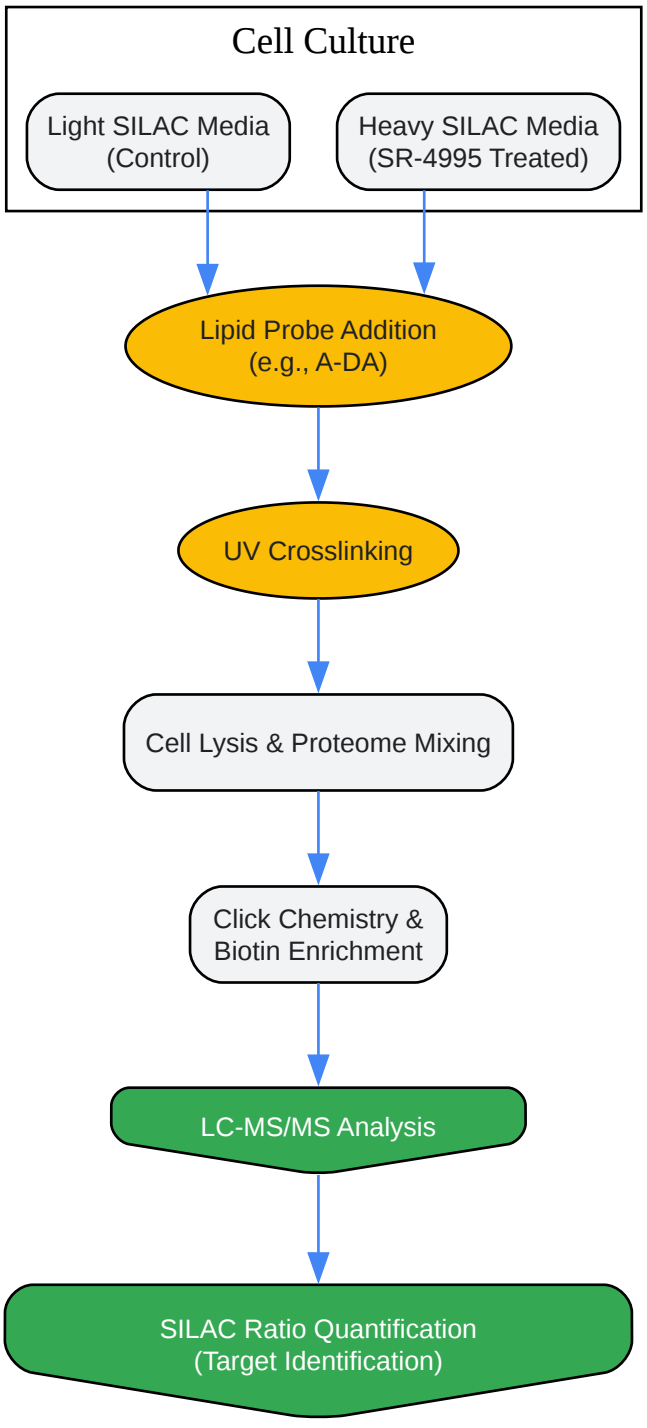
Experimental Methodologies

The identification and characterization of **SR-4995**'s cellular targets have been achieved through a combination of sophisticated experimental techniques.

Lipid-Based Chemical Proteomics (LiPIP)

This method was instrumental in identifying both the primary target and potential off-targets of **SR-4995** in an unbiased manner within a cellular context.[9]

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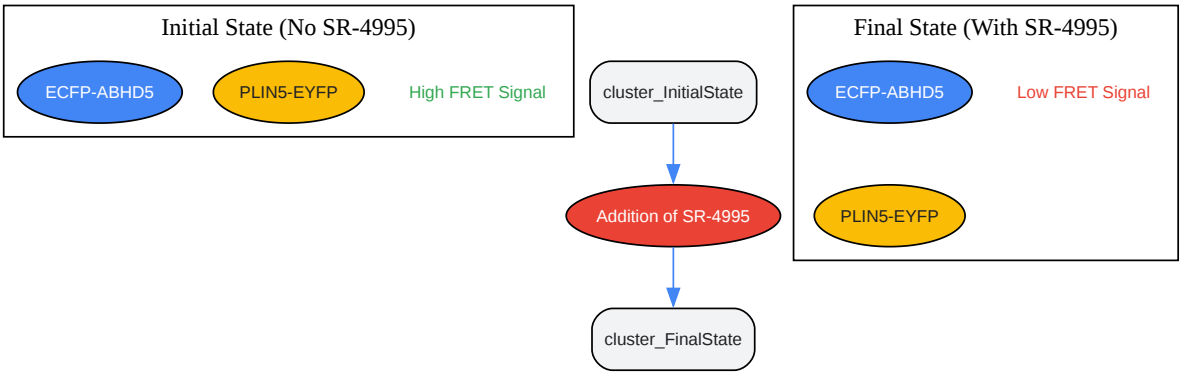
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Caption: Workflow for LiPIP-based target identification.

Förster Resonance Energy Transfer (FRET)

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FRET-based assays have been employed to visualize the **SR-4995**-induced dissociation of the ABHD5-PLIN5 complex in real-time within living cells.[8]



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Caption: FRET assay for ABHD5-PLIN5 dissociation.

Western Blotting and Lipolysis Assays

Standard biochemical assays are used to confirm the functional consequences of **SR-4995** treatment. Western blotting is utilized to assess the phosphorylation status of key signaling proteins like HSL and PLIN1, demonstrating **SR-4995**'s PKA-independent mechanism.[6] Lipolysis is quantified by measuring the release of non-esterified fatty acids (NEFA) and glycerol into the cell culture medium.[6]

Conclusion

SR-4995 is a highly selective tool for the study of ABHD5-mediated lipolysis. Its primary cellular target is ABHD5, leading to the activation of ATGL. While chemical proteomics has identified EPHX2 as a potential off-target at higher concentrations, **SR-4995** demonstrates a clean selectivity profile at concentrations effective for inducing lipolysis. The methodologies outlined in this guide provide a framework for the continued investigation of **SR-4995** and other small molecule modulators of cellular metabolism.

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